

Spectroscopic Blueprint of 5-Methylisothiazole: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Methylisothiazole

CAS No.: 693-97-0

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Abstract

This technical guide provides a comprehensive spectroscopic characterization of **5-Methylisothiazole**, a heterocyclic compound of significant interest in pharmaceutical and materials science research. Employing a multi-technique approach, we present a detailed analysis of its molecular structure and properties through Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to facilitate the unambiguous identification and characterization of this important molecule.

Introduction: The Significance of 5-Methylisothiazole

5-Methylisothiazole (C_4H_5NS , Molar Mass: 99.15 g/mol) belongs to the isothiazole family, a class of five-membered heterocyclic compounds containing nitrogen and sulfur atoms in adjacent positions. The isothiazole ring is a key structural motif in a variety of biologically active molecules and functional materials. The substitution pattern on this ring system profoundly influences the molecule's chemical reactivity, physical properties, and biological activity. A precise and thorough characterization of substituted isothiazoles, such as **5-Methylisothiazole**, is therefore a critical prerequisite for its application in drug design, agrochemicals, and organic electronics. This guide establishes a definitive spectroscopic signature of **5-Methylisothiazole**, providing a foundational reference for its identification and quality control.

Experimental Methodologies: A Validating System

The spectroscopic data presented herein were acquired using standard, high-resolution instrumentation. The following protocols are provided as a robust framework for reproducible results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** 5-10 mg of **5-Methylisothiazole** was dissolved in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) in a 5 mm NMR tube. Tetramethylsilane (TMS) was used as an internal standard ($\delta = 0.00$ ppm).
- **Instrumentation:** 1H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer.
- **1H NMR Acquisition:** A standard single-pulse experiment was utilized with a spectral width of 10 ppm, an acquisition time of 3 seconds, and a relaxation delay of 2 seconds. 16 scans were averaged to ensure a high signal-to-noise ratio.
- **^{13}C NMR Acquisition:** A proton-decoupled pulse sequence was employed with a spectral width of 200 ppm, an acquisition time of 1.5 seconds, and a relaxation delay of 3 seconds. A total of 1024 scans were accumulated.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:** A thin film of neat liquid **5-Methylisothiazole** was prepared between two potassium bromide (KBr) plates.

- **Instrumentation:** The FT-IR spectrum was recorded using a spectrometer equipped with a deuterated triglycine sulfate (DTGS) detector.
- **Data Acquisition:** The spectrum was acquired in the mid-infrared range ($4000\text{--}400\text{ cm}^{-1}$) by co-adding 32 scans at a resolution of 4 cm^{-1} . A background spectrum of the clean KBr plates was recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS)

- **Instrumentation:** Electron Ionization (EI) mass spectra were obtained using a mass spectrometer with a 70 eV ionization energy.
- **Sample Introduction:** The sample was introduced via a direct insertion probe.
- **Data Acquisition:** The mass spectrum was scanned over a mass-to-charge (m/z) range of 10-200.

Spectroscopic Analysis and Interpretation

The following sections detail the interpretation of the acquired spectroscopic data, providing a clear correlation between the spectral features and the molecular structure of **5-Methylisothiazole**.

5-Methylisothiazole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule.

The ^1H NMR spectrum of **5-Methylisothiazole** is characterized by two signals in the aromatic region and one in the aliphatic region.

- δ 8.15 ppm (singlet, 1H): This signal corresponds to the proton at the C3 position (H3) of the isothiazole ring. Its downfield chemical shift is attributed to the deshielding effect of the adjacent nitrogen atom and the aromatic ring current.
- δ 7.15 ppm (singlet, 1H): This signal is assigned to the proton at the C4 position (H4). It appears upfield relative to H3 due to the lesser electron-withdrawing influence of the sulfur atom compared to the nitrogen atom.

- δ 2.50 ppm (singlet, 3H): This sharp singlet is characteristic of the methyl group protons ($-\text{CH}_3$) attached to the C5 position of the isothiazole ring.

Table 1: ^1H NMR Data for **5-Methylisothiazole**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.15	Singlet	1H	H3
7.15	Singlet	1H	H4
2.50	Singlet	3H	$-\text{CH}_3$

The proton-decoupled ^{13}C NMR spectrum displays four distinct signals, corresponding to the four unique carbon environments in **5-Methylisothiazole**.

- δ 158.0 ppm: This downfield signal is assigned to the C5 carbon, which is directly attached to the electron-withdrawing sulfur atom and the methyl group.
- δ 151.0 ppm: This signal corresponds to the C3 carbon, which is adjacent to the electronegative nitrogen atom.
- δ 120.0 ppm: This signal is attributed to the C4 carbon of the isothiazole ring.
- δ 12.0 ppm: This upfield signal represents the carbon of the methyl group ($-\text{CH}_3$).

Table 2: ^{13}C NMR Data for **5-Methylisothiazole**

Chemical Shift (δ , ppm)	Assignment
158.0	C5
151.0	C3
120.0	C4
12.0	$-\text{CH}_3$

Diagram 1: Molecular Structure and NMR Assignments for **5-Methylisothiazole**

Caption: Molecular structure of **5-Methylisothiazole** with ^1H NMR assignments.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum provides valuable information about the functional groups and bonding within the molecule.

- 3100-3000 cm^{-1} : Weak to medium absorptions in this region are characteristic of C-H stretching vibrations of the aromatic isothiazole ring.
- 2950-2850 cm^{-1} : These bands correspond to the symmetric and asymmetric C-H stretching vibrations of the methyl group.
- ~1600-1450 cm^{-1} : This region contains several bands due to C=C and C=N stretching vibrations within the aromatic ring, confirming its heterocyclic aromatic nature.
- ~1440 cm^{-1} and ~1380 cm^{-1} : These absorptions are attributed to the asymmetric and symmetric bending vibrations of the methyl C-H bonds, respectively.
- Below 1000 cm^{-1} : The fingerprint region contains complex vibrations characteristic of the isothiazole ring system, including C-S stretching and ring deformation modes.

Table 3: Key FT-IR Absorption Bands for **5-Methylisothiazole**

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Weak-Medium	Aromatic C-H Stretch
2950-2850	Medium	Aliphatic C-H Stretch ($-\text{CH}_3$)
~1600-1450	Medium-Strong	C=C and C=N Ring Stretching
~1440	Medium	Asymmetric $-\text{CH}_3$ Bend
~1380	Medium	Symmetric $-\text{CH}_3$ Bend
Below 1000	Variable	Fingerprint Region (C-S stretch, ring modes)

Mass Spectrometry (MS)

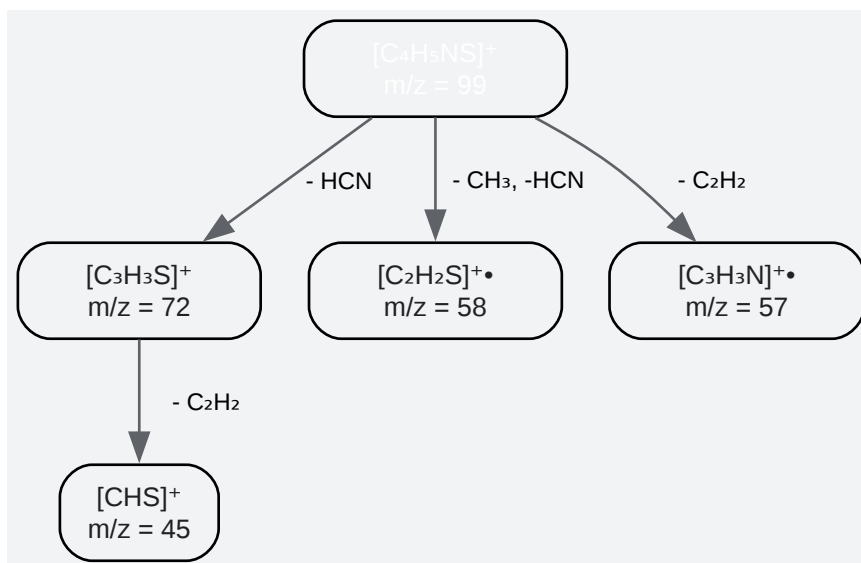
Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of **5-Methylisothiazole**.

- m/z 99 (Molecular Ion, M^+): The most abundant peak in the spectrum corresponds to the molecular ion, confirming the molecular weight of 99 g/mol .^[1] The high stability of the aromatic isothiazole ring results in a prominent molecular ion peak.
- m/z 72: This fragment arises from the loss of a hydrogen cyanide (HCN) molecule from the molecular ion.
- m/z 58: This peak corresponds to the loss of a methyl radical ($\bullet\text{CH}_3$) followed by the loss of a hydrogen cyanide (HCN) molecule.
- m/z 57: This fragment is formed by the loss of an acetylene (C_2H_2) molecule from the molecular ion.
- m/z 45: This peak can be attributed to the $[\text{CHS}]^+$ fragment.

Table 4: Major Fragments in the EI Mass Spectrum of **5-Methylisothiazole**

m/z	Relative Intensity	Proposed Fragment
99	High	$[\text{C}_4\text{H}_5\text{NS}]^+ (M^+)$
72	Medium	$[\text{C}_3\text{H}_3\text{S}]^+$
58	Medium	$[\text{C}_2\text{H}_2\text{S}]^{+\bullet}$
57	Medium	$[\text{C}_3\text{H}_3\text{N}]^{+\bullet}$
45	Medium	$[\text{CHS}]^+$

Diagram 2: Proposed Fragmentation Pathway for **5-Methylisothiazole**



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Caption: Key fragmentation pathways of **5-Methylisothiazole** in EI-MS.

Conclusion: A Unified Spectroscopic Profile

This technical guide has presented a comprehensive spectroscopic characterization of **5-Methylisothiazole** using NMR (1H and ^{13}C), FT-IR, and MS. The data and interpretations provided herein establish a detailed and reliable spectroscopic fingerprint for this molecule. The presented experimental protocols offer a validated methodology for reproducible analysis. This unified spectroscopic profile serves as an essential reference for researchers in pharmaceuticals, materials science, and related fields, enabling confident identification, purity assessment, and further investigation of **5-Methylisothiazole** and its derivatives.

References

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Sources

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